

Application Notes and Protocols: Ritonavir-boosted Danoprevir in Clinical Trials

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Compound of Interest

Compound Name: Danoprevir sodium

Cat. No.: B1194702

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Introduction

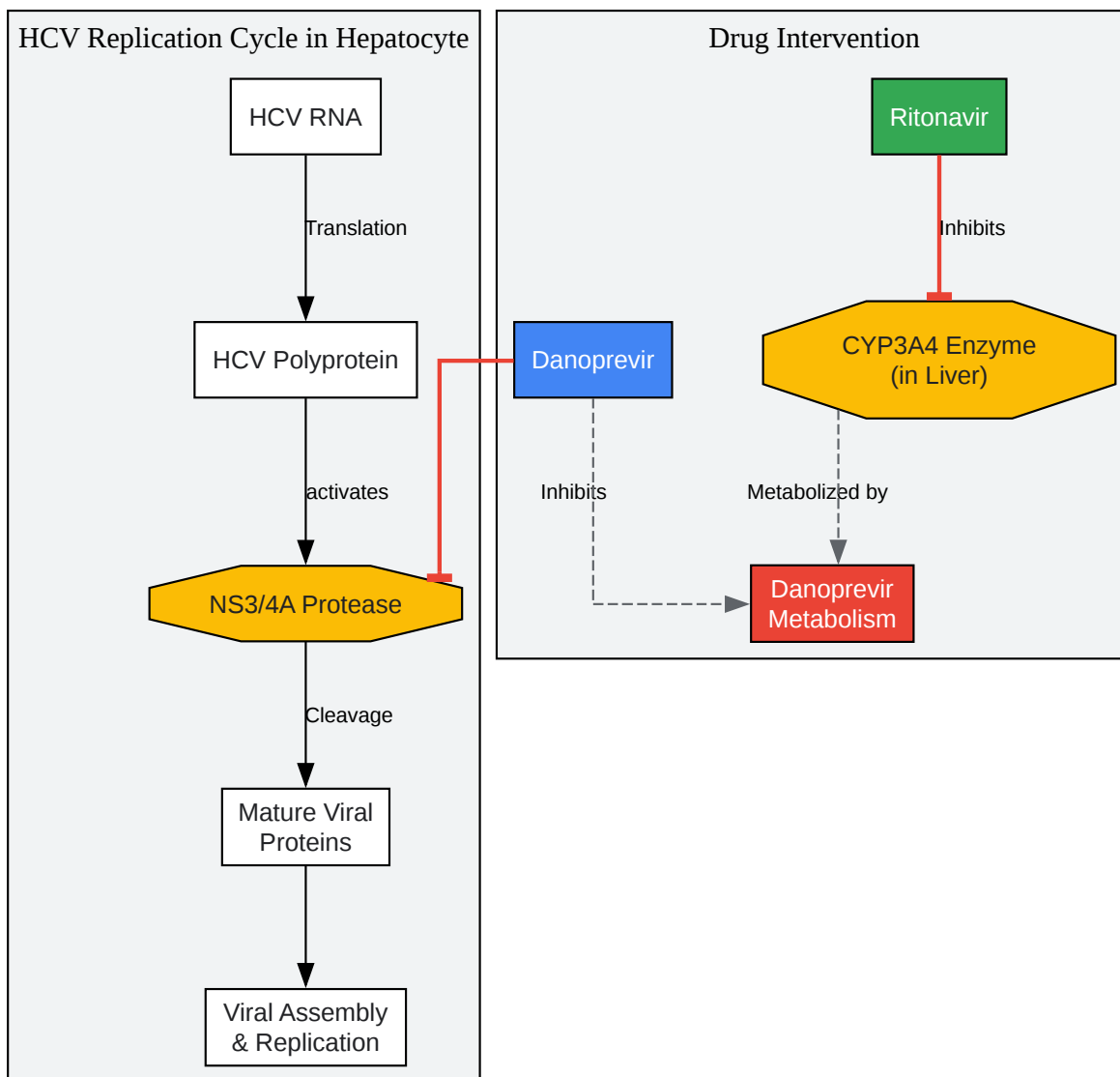
Danoprevir (DNV) is a potent, orally bioavailable, peptidomimetic inhibitor of the hepatitis C virus (HCV) NS3/4A protease, an enzyme critical for viral replication.[1][2] To enhance its pharmacokinetic profile, Danoprevir is co-administered with a low dose of Ritonavir (r), a potent inhibitor of the cytochrome P450 3A4 (CYP3A4) enzyme.[3][4] This combination, referred to as Danoprevir/r, allows for lower and less frequent dosing of Danoprevir while maintaining plasma concentrations sufficient for antiviral efficacy.[5] These application notes provide an overview of the mechanism of action, clinical trial data, and key experimental protocols for the use of Ritonavir-boosted Danoprevir in treating chronic HCV infections.

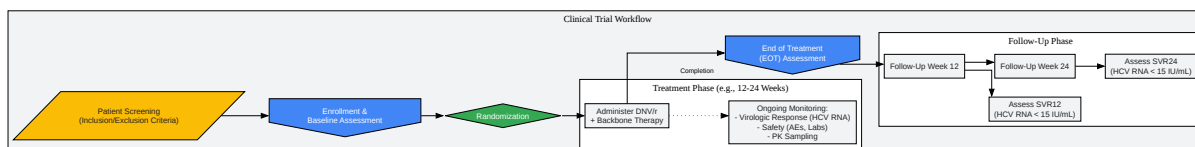
Mechanism of Action

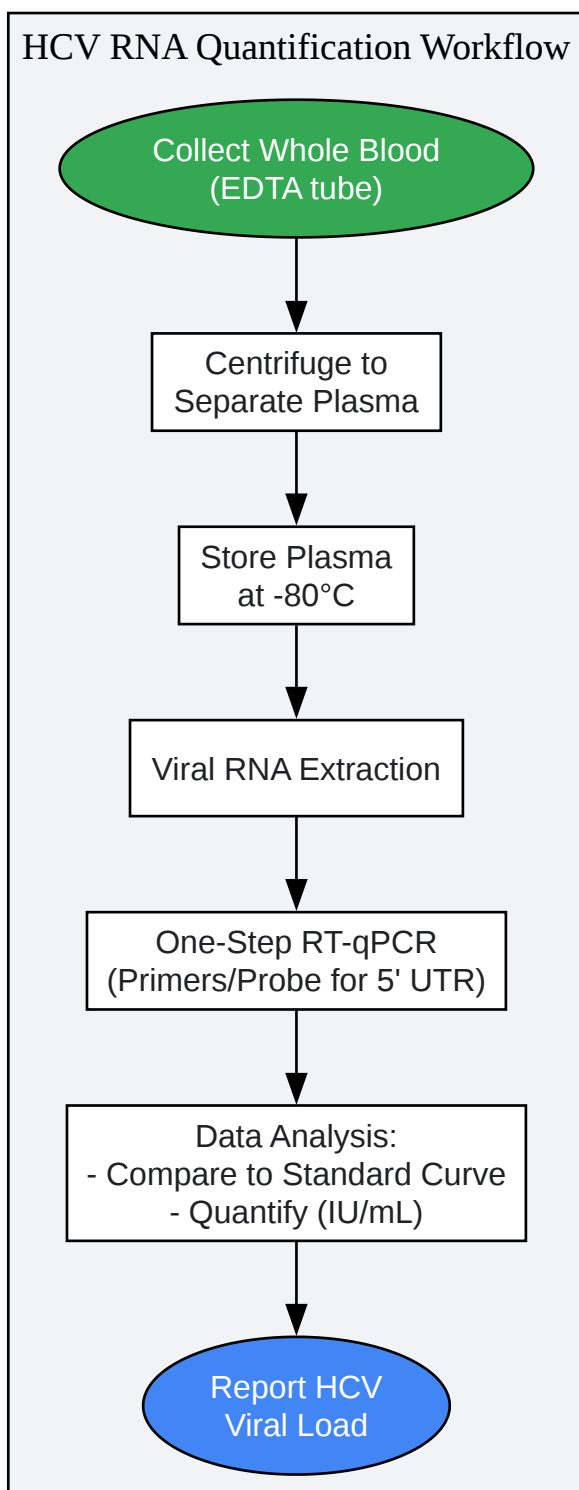
Danoprevir targets the HCV NS3/4A serine protease, which is essential for cleaving the HCV polyprotein into mature, functional viral proteins.[1][6] By binding to the active site of the protease, Danoprevir competitively inhibits this cleavage process, thereby halting the viral replication cycle.[1]

Ritonavir's primary role in this regimen is not its intrinsic antiviral activity against HCV, but its function as a pharmacokinetic enhancer.[3][4] It is a strong inhibitor of CYP3A4, the main enzyme responsible for metabolizing Danoprevir in the liver and intestine.[3][4][7] By inhibiting CYP3A4, Ritonavir slows the breakdown of Danoprevir, leading to increased plasma concentrations and a longer half-life of the drug.[4][5] This "boosting" effect optimizes Danoprevir's therapeutic window and has been shown to reduce the risk of alanine

aminotransferase (ALT) elevations that were observed with higher doses of unboosted Danoprevir.[5]







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